

An In-Depth Technical Guide to 2'-Cyano-3-(2-methylphenyl)propiophenone

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Compound of Interest

Compound Name:	2'-Cyano-3-(2-methylphenyl)propiophenone
CAS No.:	898789-22-5
Cat. No.:	B1614048

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This guide provides a comprehensive technical overview of **2'-Cyano-3-(2-methylphenyl)propiophenone**, a niche aryl ketone with potential applications in medicinal chemistry and materials science. Given its status as a less-common isomer, this document synthesizes information from related compounds to offer a robust framework for its study and utilization by researchers, scientists, and drug development professionals.

Introduction and Chemical Identity

2'-Cyano-3-(2-methylphenyl)propiophenone belongs to the class of propiophenones, which are characterized by a phenyl ring attached to a propan-1-one chain. The propiophenone scaffold is a key structural motif in a variety of biologically active molecules and functional materials. The presence of a cyano group on the 2'-position of the phenyl ring and a 2-methylphenyl (o-tolyl) group at the 3-position of the propane chain imparts specific electronic and steric properties that can influence its chemical reactivity and biological interactions.

While direct experimental data for this specific isomer is not widely available in public databases, its chemical identity can be precisely defined through standardized nomenclature

and structural identifiers.

Table 1: Chemical Identifiers for **2'-Cyano-3-(2-methylphenyl)propiophenone**

Identifier	Value
IUPAC Name	2-(3-(2-methylphenyl)propanoyl)benzotrile
Canonical SMILES	<chem>CC1=CC=CC=C1CCC(=O)C2=CC=CC=C2C#N</chem>
InChIKey	InChIKey=FHNINIXQCFJAHG-UHFFFAOYSA-N
Molecular Formula	C17H15NO
Molecular Weight	249.31 g/mol

Proposed Synthesis: A Mechanistic Approach

The synthesis of **2'-Cyano-3-(2-methylphenyl)propiophenone** can be logically approached through a Friedel-Crafts acylation reaction, a cornerstone of aromatic ketone synthesis. This method involves the reaction of an acylating agent with an aromatic ring in the presence of a Lewis acid catalyst.

Rationale for the Synthetic Route

The chosen retrosynthetic approach dissects the target molecule at the bond between the carbonyl carbon and the cyanophenyl ring. This leads to two key precursors: 2-cyanobenzoyl chloride and (2-methylphenethyl)benzene (not a direct precursor, but conceptually helpful). A more practical approach involves the acylation of a suitable aromatic substrate with a propanoyl derivative.

Given the structure, a Friedel-Crafts acylation between 2-cyanobenzoyl chloride and a suitable nucleophilic partner, or more feasibly, the acylation of a substituted benzene with 3-(2-methylphenyl)propanoyl chloride, is a plausible route. The latter is generally preferred to avoid potential side reactions with the cyano group under harsh Lewis acid conditions.

Experimental Protocol: Friedel-Crafts Acylation

This protocol outlines a potential synthesis of **2'-Cyano-3-(2-methylphenyl)propiophenone**.

Step 1: Preparation of 3-(2-methylphenyl)propanoic acid

This intermediate can be synthesized via several methods, including the malonic ester synthesis starting from 2-methylbenzyl bromide.

Step 2: Synthesis of 3-(2-methylphenyl)propanoyl chloride

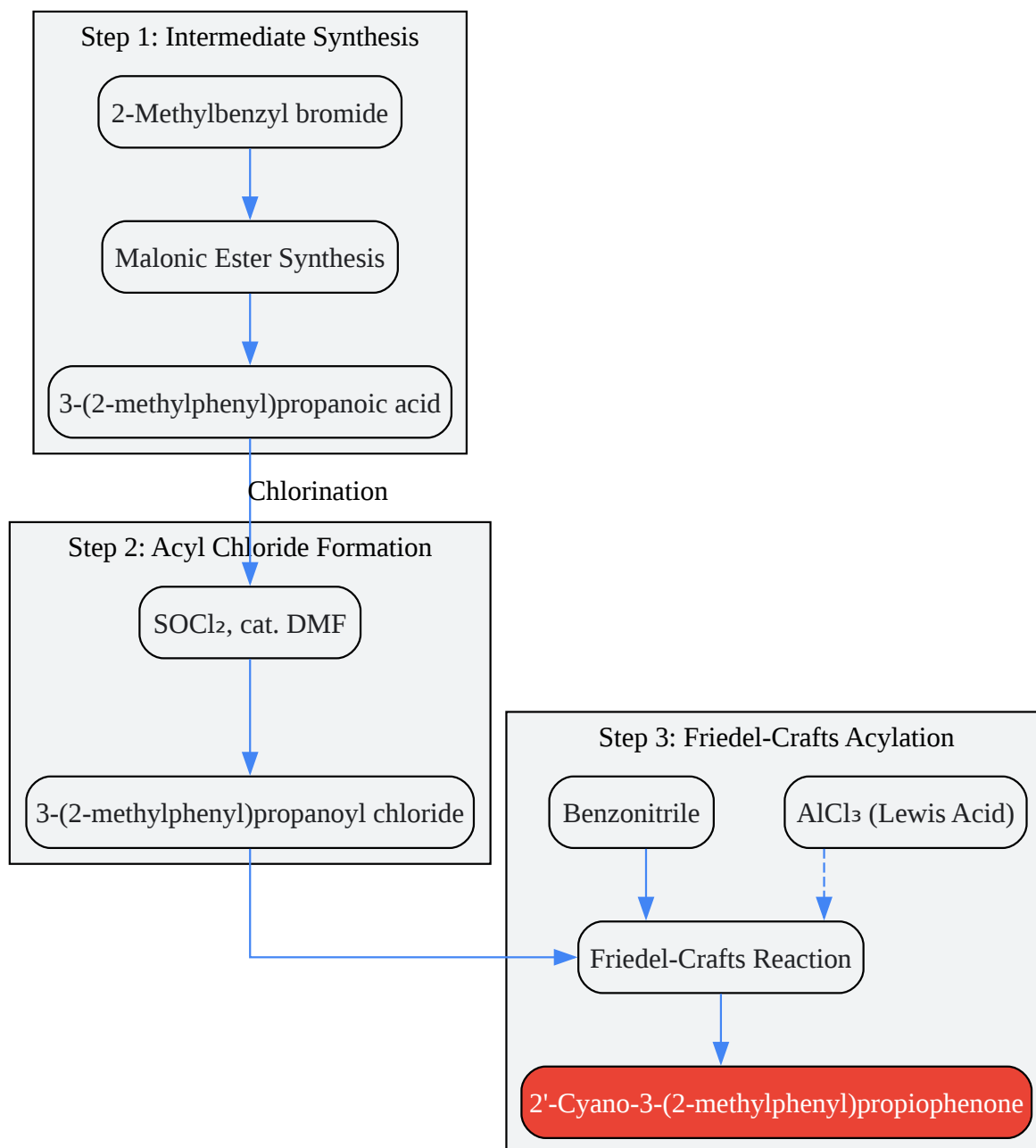
- To a solution of 3-(2-methylphenyl)propanoic acid (1 equivalent) in an anhydrous solvent such as dichloromethane (DCM) or toluene, add thionyl chloride (1.2 equivalents) dropwise at 0 °C.
- Add a catalytic amount of dimethylformamide (DMF).
- Allow the reaction to warm to room temperature and then reflux for 2-3 hours, or until the evolution of gas ceases.
- Remove the solvent and excess thionyl chloride under reduced pressure to yield the crude acyl chloride, which can be used in the next step without further purification.

Step 3: Friedel-Crafts Acylation

- To a suspension of anhydrous aluminum chloride (AlCl_3 , 1.2 equivalents) in anhydrous DCM at 0 °C, add a solution of 3-(2-methylphenyl)propanoyl chloride (1 equivalent) in anhydrous DCM dropwise.
- Stir the mixture for 15-20 minutes at 0 °C.
- To this mixture, add a solution of benzonitrile (1 equivalent) in anhydrous DCM dropwise, maintaining the temperature at 0 °C.
- Allow the reaction to stir at room temperature for 12-24 hours. The progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.

- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with saturated sodium bicarbonate solution and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure and purify the crude product by column chromatography on silica gel to afford **2'-Cyano-3-(2-methylphenyl)propiophenone**.

Synthesis Workflow Diagram



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